

An In-depth Technical Guide to Methyl 3-(4-cyanophenylthio)propionate

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Compound of Interest

Compound Name: Methyl 3-[(4-cyanophenyl)sulfanyl]propanoate

CAS No.: 1154018-52-6

Cat. No.: B1517791

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 3-(4-cyanophenylthio)propionate is a niche organic compound that, while not extensively cataloged with a dedicated CAS number, holds significant potential for researchers in medicinal chemistry and materials science. Its structure, featuring a cyano-functionalized aromatic ring linked to a propionate ester via a thioether bridge, presents a unique combination of functionalities. The cyano group is a versatile precursor for various nitrogen-containing heterocycles and can act as a hydrogen bond acceptor, while the thioether linkage is a common motif in numerous biologically active molecules. The propionate ester moiety offers a site for further chemical modification or can influence the compound's pharmacokinetic properties.

This guide provides a comprehensive overview of Methyl 3-(4-cyanophenylthio)propionate, with a focus on its synthesis, characterization, and potential applications. As a Senior Application Scientist, the aim is to deliver not just a protocol, but a foundational understanding of the

chemistry involved, empowering researchers to confidently synthesize and utilize this compound in their work.

Physicochemical Properties

A summary of the key physicochemical properties of Methyl 3-(4-cyanophenylthio)propionate, calculated based on its chemical structure, is presented below.

Property	Value
Molecular Formula	C ₁₁ H ₁₁ NO ₂ S
Molecular Weight	221.28 g/mol
Appearance (Predicted)	White to off-white solid or pale yellow oil
Boiling Point (Predicted)	> 300 °C
Melting Point (Predicted)	60-80 °C
Solubility (Predicted)	Soluble in most organic solvents (e.g., DCM, EtOAc, THF, Acetone); Insoluble in water
XlogP (Predicted)	2.4

Synthesis of Methyl 3-(4-cyanophenylthio)propionate via Thia-Michael Addition

The most direct and efficient method for the synthesis of Methyl 3-(4-cyanophenylthio)propionate is the Thia-Michael addition of 4-cyanothiophenol to methyl acrylate. This reaction is a conjugate addition of a thiolate nucleophile to an α,β -unsaturated carbonyl compound.^{[1][2]} The reaction is typically base-catalyzed, which serves to deprotonate the thiol to the more nucleophilic thiolate.

Experimental Protocol

Materials:

- 4-Cyanothiophenol (97%)
- Methyl acrylate (99%, stabilized)
- Triethylamine (TEA, $\geq 99.5\%$) or Dimethylphenylphosphine (DMPP)
- Dichloromethane (DCM, anhydrous, $\geq 99.8\%$)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel (for column chromatography)
- Hexanes and Ethyl Acetate (HPLC grade, for chromatography)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser (optional, for reactions at elevated temperatures)
- Nitrogen or Argon inlet
- Addition funnel
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography
- Thin Layer Chromatography (TLC) plates and developing chamber

Step-by-Step Procedure:

- **Reaction Setup:** To a clean, dry round-bottom flask under an inert atmosphere (Nitrogen or Argon), add 4-cyanothiophenol (1.0 eq). Dissolve the thiophenol in anhydrous dichloromethane (DCM) to a concentration of approximately 0.5 M. Begin stirring the solution at room temperature.
- **Addition of Reactants:** To the stirred solution, add methyl acrylate (1.1 eq). The slight excess of the acrylate ensures complete consumption of the thiophenol.
- **Initiation of Reaction:** Add a catalytic amount of triethylamine (TEA, 0.1 eq) or a more potent phosphine catalyst like dimethylphenylphosphine (DMPP) for faster reaction times.^{[3][4]} The base will deprotonate the thiophenol, generating the thiolate nucleophile which initiates the Michael addition.
- **Reaction Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC). A typical mobile phase would be a mixture of hexanes and ethyl acetate (e.g., 4:1 v/v). The disappearance of the 4-cyanothiophenol spot and the appearance of a new, higher-R_f product spot will indicate the reaction is proceeding. The reaction is typically complete within a few hours at room temperature.
- **Work-up:** Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate. Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with dichloromethane (3x). Combine the organic layers.
- **Washing:** Wash the combined organic layers with brine to remove any remaining aqueous components.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent.
- **Final Product:** After chromatography, combine the pure fractions and remove the solvent under reduced pressure to yield Methyl 3-(4-cyanophenylthio)propionate as a white to off-white solid or a pale yellow oil.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of Methyl 3-(4-cyanophenylthio)propionate.

Spectroscopic Characterization

The identity and purity of the synthesized Methyl 3-(4-cyanophenylthio)propionate can be confirmed using a suite of standard spectroscopic techniques. The expected key features are outlined below.

¹H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons: Two doublets in the aromatic region (δ 7.2-7.8 ppm), corresponding to the AA'BB' system of the 1,4-disubstituted benzene ring.
- Ester Methyl Protons: A singlet at approximately δ 3.7 ppm, integrating to 3 hydrogens.
- Methylene Protons: Two triplets, each integrating to 2 hydrogens, corresponding to the two methylene groups of the propionate chain (-S-CH₂-CH₂-CO₂Me). The methylene group adjacent to the sulfur will be slightly downfield (δ ~3.2 ppm) compared to the methylene group adjacent to the carbonyl (δ ~2.8 ppm).

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):

- Carbonyl Carbon: A signal in the downfield region, typically around δ 172 ppm.
- Aromatic Carbons: Four signals in the aromatic region (δ 120-140 ppm), with the carbon bearing the cyano group being the most deshielded. The ipso-carbon attached to the sulfur will also be distinct.
- Cyano Carbon: A signal around δ 118 ppm.

- Ester Methyl Carbon: A signal around δ 52 ppm.
- Methylene Carbons: Two signals for the methylene carbons of the propionate chain, typically in the range of δ 30-40 ppm.

IR (Infrared) Spectroscopy:

- $\text{C}\equiv\text{N}$ Stretch: A sharp, strong absorption band around 2230 cm^{-1} .
- $\text{C}=\text{O}$ Stretch (Ester): A strong, sharp absorption band around 1740 cm^{-1} .
- $\text{C}-\text{O}$ Stretch (Ester): An absorption band in the region of $1250\text{-}1100\text{ cm}^{-1}$.
- Aromatic $\text{C}-\text{H}$ Stretch: Signals above 3000 cm^{-1} .
- Aliphatic $\text{C}-\text{H}$ Stretch: Signals below 3000 cm^{-1} .

MS (Mass Spectrometry):

- Molecular Ion Peak (M^+): The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound ($m/z = 221.28$). High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition.

Reaction Mechanism: Base-Catalyzed Thia-Michael Addition

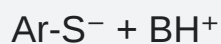
The base-catalyzed Thia-Michael addition proceeds through a well-established mechanism. The base (B^-) deprotonates the thiol to form a highly nucleophilic thiolate anion. This anion then attacks the β -carbon of the α,β -unsaturated ester (methyl acrylate) in a conjugate addition fashion, forming a resonance-stabilized enolate intermediate. Finally, the enolate is protonated by the conjugate acid of the base (BH^+) to yield the final product and regenerate the catalyst.

Mechanism Diagram

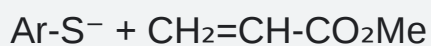
Step 1: Thiolate Formation



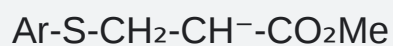
Deprotonation



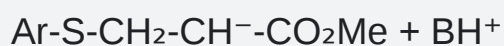
Step 2: Nucleophilic Attack



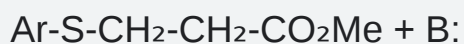
Conjugate Addition



Step 3: Protonation



Proton Transfer

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Sources

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